Application Notes and Protocols for RS-102221 Mouse Model Experimental Design

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Compound of Interest		
Compound Name:	*RS-102221*	
Cat. No.:	*B1680046*	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction **RS-102221** is a potent, selective, and high-affinity antagonist of the serotonin 5-HT2C receptor.[1] It demonstrates approximately 100-fold selectivity for the 5-HT2C receptor over the 5-HT2A and 5-HT2B subtypes.[1][2] The 5-HT2C receptor is a G protein-coupled receptor that, upon activation by serotonin, inhibits dopamine and norepinephrine release in various brain regions.[3] These receptors are implicated in regulating mood, anxiety, and feeding behaviors.[3] Consequently, antagonizing this receptor with **RS-102221** provides a valuable tool for investigating the physiological and behavioral roles of the 5-HT2C receptor in preclinical mouse models. In vivo studies have shown that **RS-102221** can increase food intake and body weight, produce anxiolytic-like effects, and modulate locomotor activity under specific conditions.[1][2][4] These application notes provide a framework for designing and executing experiments using **RS-102221** in mouse models to explore its therapeutic potential.

Data Presentation: Summary of In Vivo Effects

The following tables summarize quantitative data from published studies using **RS-102221** in rodent models. These data serve as a reference for dose selection and expected outcomes.

Table 1: Behavioral Effects of **RS-102221** in Mice

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Parameter	Mouse Strain	Dose (mg/kg)	Route	Key Finding	Reference
Anxiety (Light-Dark Box)	CBA	2	i.p.	Reduced anxiety	[4][5]
Startle Reflex	CBA	2	i.p.	Decreased amplitude	[4]
Prestimulus Inhibition	CBA	1	i.p.	Reduced inhibition	[4][5]
Motor Activity (Open Field)	CBA	1-2	i.p.	No significant change	[4]
MDMA-Induced Hyperlocomotion	-	2	i.p.	Suppressed hyperlocomotion	[2]
Head Twitch Response (Psilocybin-induced)	C57BL/6J	up to 4	i.p.	Enhanced response	[6]
Head Twitch Response (Psilocybin-induced)	C57BL/6J	8	i.p.	Reduced response	[6]

Table 2: Metabolic Effects of **RS-102221** in Rats

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Parameter	Animal Model	Dose (mg/kg/day)	Route	Duration	Key Finding	Reference
Food Intake	Rat	2	i.p.	14 days	Increased food intake	[1][2]
Weight Gain	Rat	2	i.p.	14 days	Increased weight gain	[1][2]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **RS-102221** and a typical experimental workflow for its evaluation in a mouse model.

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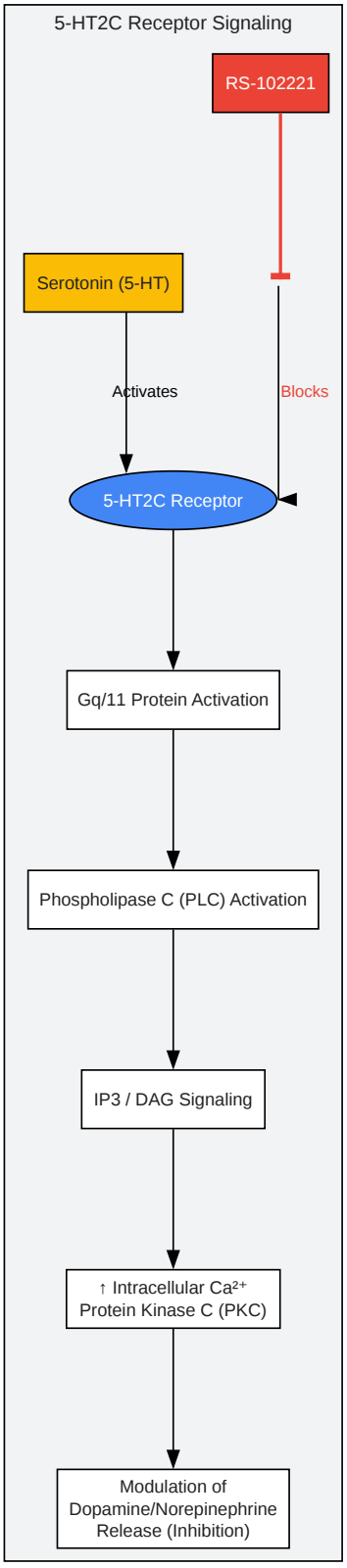

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Caption: Simplified 5-HT2C receptor signaling pathway and the antagonistic action of **RS-102221**.

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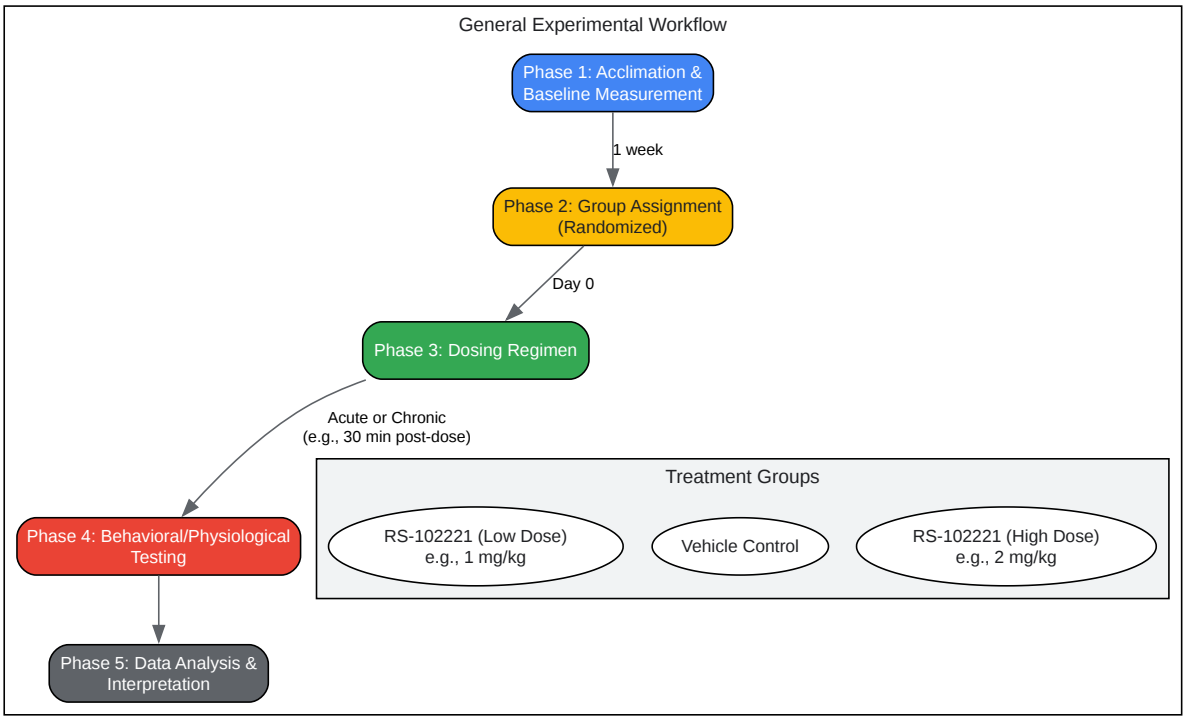

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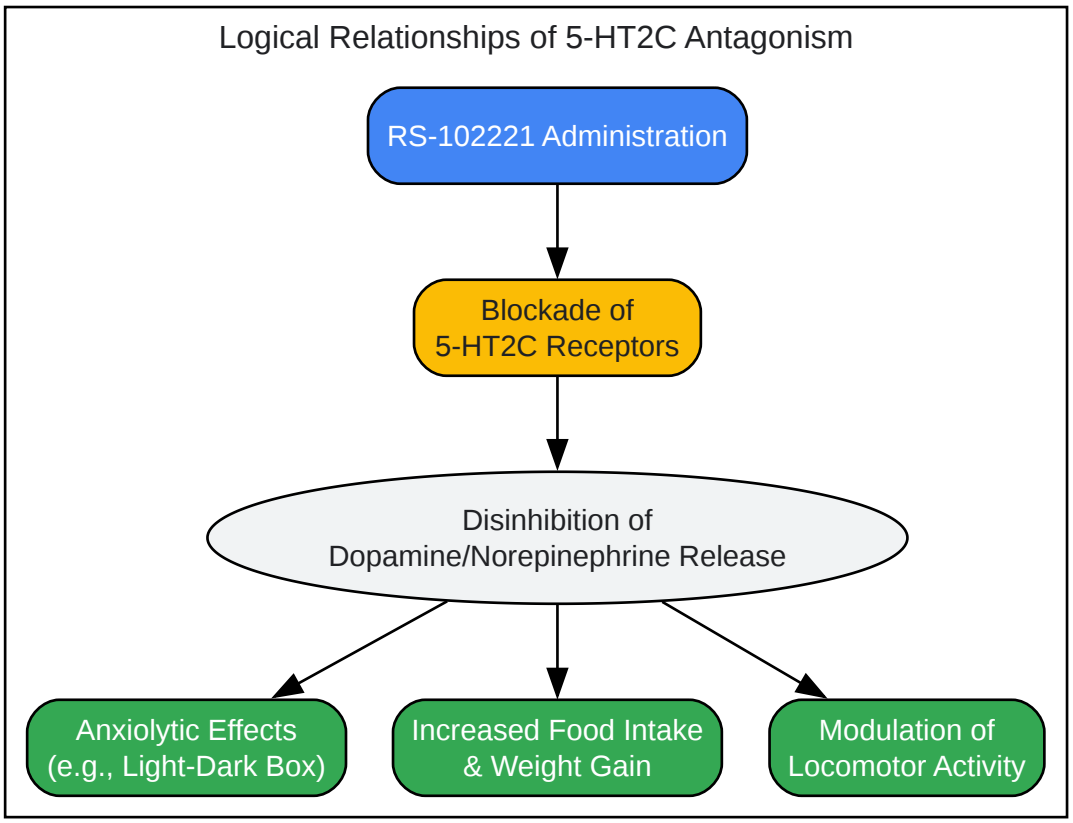

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